

An In-depth Technical Guide on 3-Ethyl-2,2,6-trimethylheptane

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Compound of Interest

Compound Name: **3-Ethyl-2,2,6-trimethylheptane**

Cat. No.: **B14555563**

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CAS Number: 62199-13-7

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available scientific and technical data for the branched alkane, **3-Ethyl-2,2,6-trimethylheptane**. Despite its well-defined chemical structure, a thorough review of scientific literature and chemical databases reveals a significant lack of research into its biological activity, pharmacological properties, and potential applications in drug development. This document summarizes the known physicochemical properties and highlights the current void in experimental data.

Chemical Identity and Properties

3-Ethyl-2,2,6-trimethylheptane is a saturated hydrocarbon with the molecular formula C12H26.^[1] Its structure consists of a seven-carbon heptane backbone with ethyl and methyl substituents. The Chemical Abstracts Service (CAS) has assigned the number 62199-13-7 to this specific isomer.^{[1][2]}

Table 1: Physicochemical Properties of **3-Ethyl-2,2,6-trimethylheptane**

| Property | Value | Source |
|----------------------|---|------------------------------|
| CAS Number | 62199-13-7 | PubChem[1] |
| Molecular Formula | C ₁₂ H ₂₆ | PubChem[1] |
| Molecular Weight | 170.33 g/mol | PubChem[1] |
| IUPAC Name | 3-Ethyl-2,2,6-trimethylheptane | PubChem[1] |
| InChIKey | RIIDJOQRWGTQEN- UHFFFAOYSA-N | PubChem[1] |
| Canonical SMILES | CCC(CCC(C)C)C(C)(C)C | PubChem[1] |
| Henry's Law Constant | 8.0×10^{-7} mol/(m ³ Pa) (at 298.15 K) | Gharagheizi et al. (2010)[3] |

Note: Most of the available data are computed properties from chemical databases and not from experimental measurements.

Synthesis and Manufacturing

Detailed experimental protocols for the specific synthesis of **3-Ethyl-2,2,6-trimethylheptane** are not readily available in peer-reviewed literature. General synthetic methods for branched alkanes can be inferred from standard organic chemistry principles, but specific reaction conditions, yields, and purification techniques for this compound are not documented.

Biological Activity and Toxicological Profile

A comprehensive search of scientific databases reveals no published studies on the biological activity, pharmacology, or toxicology of **3-Ethyl-2,2,6-trimethylheptane**. There is a notable absence of data regarding its interaction with biological systems, potential therapeutic effects, or adverse reactions.

While some research exists on the biological activities of structurally related compounds, such as certain branched alkenes acting as insect pheromones, these findings cannot be directly extrapolated to this saturated alkane.[4] Similarly, studies on other heptane derivatives, for instance, those with bicyclo[3.1.1]heptane ring systems showing activity as prostaglandin D2

receptor antagonists, are structurally and functionally distinct from **3-Ethyl-2,2,6-trimethylheptane** and are not relevant to its potential biological profile.[\[5\]](#)

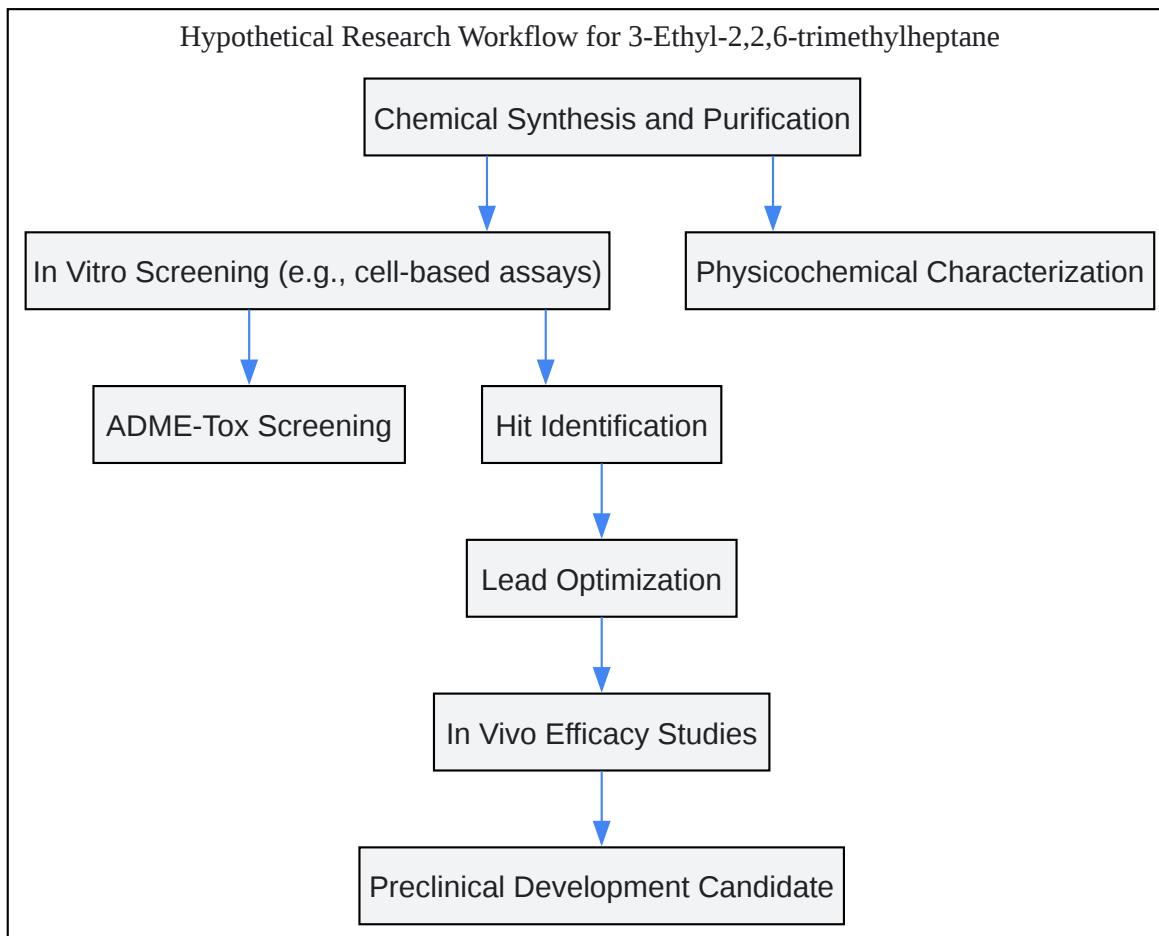
Due to the lack of experimental data, no signaling pathways or mechanisms of action involving this compound can be described.

Experimental Protocols

There are no published key experiments involving **3-Ethyl-2,2,6-trimethylheptane**. Consequently, no experimental protocols can be provided.

Logical Relationships and Workflows

Given the absence of research and development activities for **3-Ethyl-2,2,6-trimethylheptane**, a logical workflow for its investigation would follow a standard preclinical research path.



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